

# A Technical Guide to the Synthesis of (R)-BINAM from (R)-BINOL

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## Compound of Interest

Compound Name: 1,1'-Dinaphthylamine

Cat. No.: B1330125

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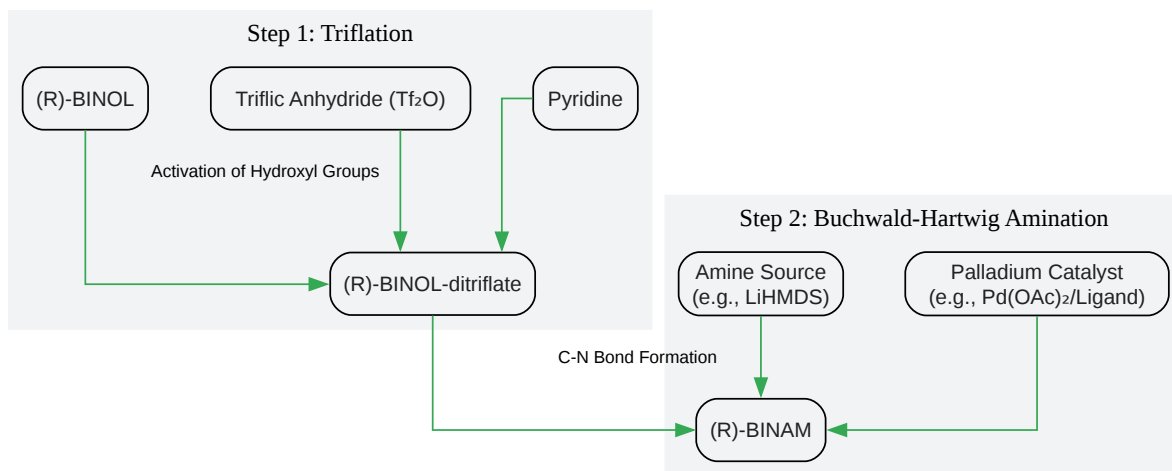
This in-depth technical guide provides a comprehensive overview of the synthetic pathway for converting (R)-(+)-1,1'-bi-2-naphthol ((R)-BINOL) to (R)-(+)-1,1'-binaphthyl-2,2'-diamine ((R)-BINAM). (R)-BINAM is a C<sub>2</sub>-symmetric chiral diamine that is a critical building block for a multitude of privileged ligands and organocatalysts used in asymmetric synthesis, a field of paramount importance in the pharmaceutical and fine chemical industries.<sup>[1]</sup> The axial chirality of (R)-BINAM makes it an invaluable component in the development of stereoselective transformations.<sup>[1]</sup>

This guide will detail the most common and robust methodology for this conversion, which involves the formation of a triflate intermediate followed by a palladium-catalyzed amination reaction. Experimental protocols, quantitative data, and visual diagrams are provided to facilitate a thorough understanding of the process.

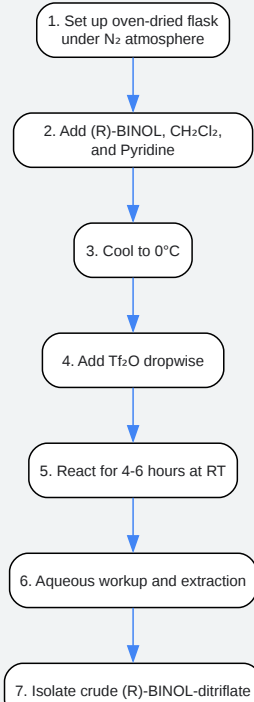
## Overall Synthetic Strategy

The conversion of (R)-BINOL to (R)-BINAM is typically achieved in a two-step process. First, the hydroxyl groups of (R)-BINOL are activated by converting them into triflate leaving groups, forming (R)-1,1'-binaphthyl-2,2'-diyl bis(trifluoromethanesulfonate) ((R)-BINOL-ditriflate). Subsequently, this ditriflate intermediate undergoes a palladium-catalyzed Buchwald-Hartwig amination to furnish the desired (R)-BINAM.<sup>[1]</sup>

## Signaling Pathway of the Conversion

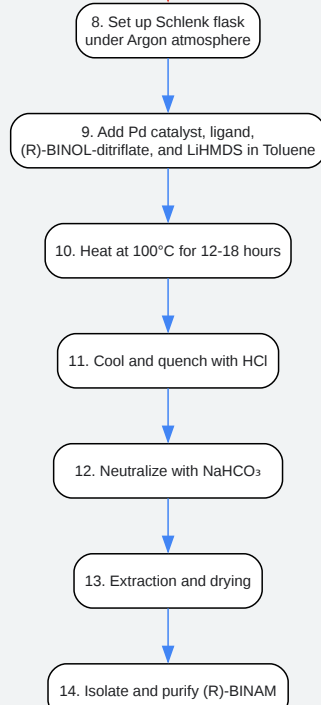


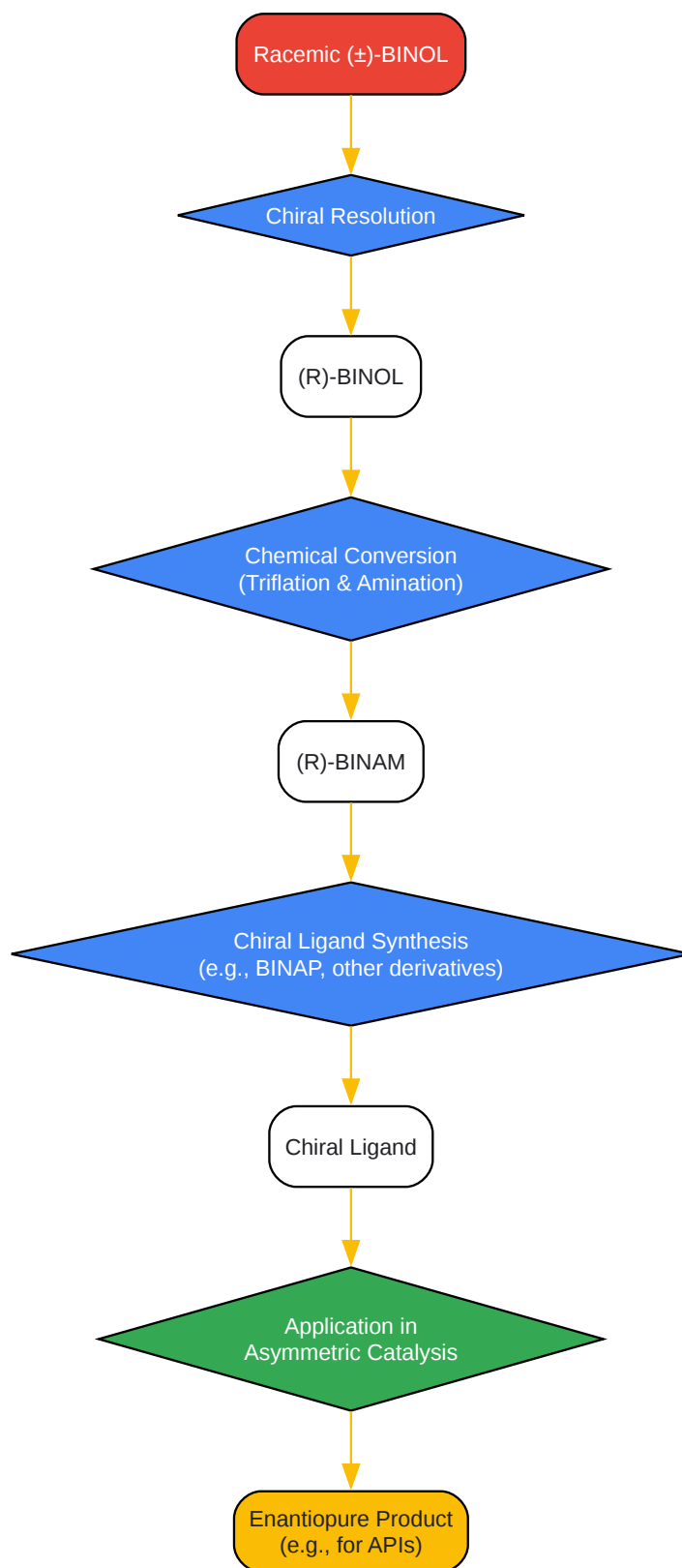
## Triflation Stage



Proceed to next step

## Amination Stage





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## References

- 1. benchchem.com [benchchem.com]
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